

In-Depth Technical Guide to Fmoc-NH-PEG6-CH2CH2COOH (CAS: 882847-34-9)

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Compound of Interest

Compound Name: Fmoc-NH-PEG6-CH2CH2COOH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fmoc-NH-PEG6-CH2CH2COOH**, a heterobifunctional linker widely utilized in bioconjugation, drug delivery, and proteomics research. This document details its chemical properties, applications, and includes experimental protocols for its use.

Core Chemical and Physical Data

Fmoc-NH-PEG6-CH2CH2COOH, with the CAS number 882847-34-9, is a polyethylene glycol (PEG) derivative that incorporates a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a terminal carboxylic acid. The PEG6 spacer arm enhances solubility and provides flexibility to the conjugated molecules.



Property	Value
CAS Number	882847-34-9
Synonyms	Fmoc-N-amido-PEG6-acid, (Fmoc-amino)-PEG6-carboxylic Acid, Fmoc-21-amino-4,7,10,13,16,19-hexaoxaheneicosanoic acid
Molecular Formula	C30H41NO10
Molecular Weight	575.65 g/mol
Appearance	Colorless to light yellow viscous liquid or oil
Purity	Typically ≥95%
Storage Conditions	Recommended storage at -20°C for long-term stability.

Applications in Research and Drug Development

The unique structure of **Fmoc-NH-PEG6-CH2CH2COOH**, featuring orthogonal protecting groups and a hydrophilic spacer, makes it a versatile tool in several advanced research areas.

Solid-Phase Peptide Synthesis (SPPS)

This linker can be incorporated into peptides during solid-phase synthesis to introduce a flexible, hydrophilic spacer. This is particularly beneficial for:

- Improving Solubility: The PEG chain enhances the solubility of hydrophobic peptides.
- Creating Spacing: The linker can be used to distance a payload or label from the peptide backbone to minimize steric hindrance.

Antibody-Drug Conjugates (ADCs)

Fmoc-NH-PEG6-CH2CH2COOH serves as a crucial component in the construction of ADCs. [1] ADCs are targeted therapies that combine the specificity of an antibody with the cytotoxicity of a potent drug. The linker connects the antibody to the cytotoxic payload, and its characteristics, such as stability and length, are critical for the ADC's efficacy and safety.



Proteolysis-Targeting Chimeras (PROTACs)

PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins.[2] They consist of a ligand for the target protein and a ligand for an E3 ubiquitin ligase, connected by a linker. The PEG6 linker can be used to optimize the distance and orientation between the two ligands, which is crucial for the formation of a productive ternary complex and subsequent protein degradation.

Bioconjugation and Surface Modification

The bifunctional nature of this molecule allows for its use in a wide range of bioconjugation applications, including:

- Labeling: Attaching fluorescent dyes or other reporter molecules to proteins and other biomolecules.
- Immobilization: Attaching biomolecules to solid supports for assays or purification.

Experimental Protocols

The following are generalized protocols for the use of **Fmoc-NH-PEG6-CH2CH2COOH**. Researchers should optimize these protocols for their specific applications.

Fmoc Deprotection

The Fmoc protecting group is base-labile and can be removed under mild conditions.

Step	Reagent/Condition	Duration
1	20% Piperidine in Dimethylformamide (DMF)	5-20 minutes
2	Wash with DMF	3-5 times
3	Wash with Dichloromethane (DCM)	2-3 times

Coupling of Carboxylic Acid to an Amine



The terminal carboxylic acid can be activated to react with a primary amine, forming a stable amide bond.

Step	Reagents	Notes
1	Activation: Dissolve Fmoc-NH-PEG6-CH2CH2COOH in DMF.	
2	Add a coupling agent (e.g., HATU, HBTU, or PyBOP) and an amine base (e.g., DIPEA or NMM).	The choice of coupling agent and base can be optimized for specific substrates.
3	Coupling: Add the amine- containing molecule to the activated linker solution.	The reaction is typically carried out at room temperature.
4	Purification: Purify the conjugate using appropriate chromatographic techniques (e.g., HPLC, size-exclusion chromatography).	

Example quantitative data for a coupling reaction in SPPS:

Reagent	Molar Equivalence (relative to resin loading)
Fmoc-NH-PEG6-CH2CH2COOH	1.5 - 3 eq
HATU	1.45 - 2.9 eq
DIPEA	3 - 6 eq

Visualization of Experimental Workflows Workflow for Solid-Phase Peptide Synthesis (SPPS)

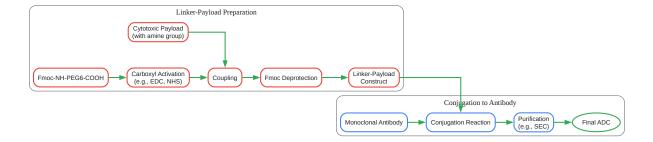




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SPPS workflow for peptide modification.

Workflow for Antibody-Drug Conjugate (ADC) Synthesis



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General workflow for ADC synthesis.

Characterization Techniques

The successful synthesis and purification of conjugates involving **Fmoc-NH-PEG6-CH2CH2COOH** require rigorous analytical characterization.



Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To assess purity and separate the final product from starting materials and byproducts.[3]
Mass Spectrometry (MS)	To confirm the molecular weight of the final conjugate and verify the successful coupling.[3]
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the structure of the linker and its conjugates.

This technical guide provides a foundational understanding of **Fmoc-NH-PEG6-CH2CH2COOH** for its application in advanced scientific research. For specific applications, further optimization of the described protocols is recommended.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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